

Performance Validation of the Large Helical Device: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Heliotron*

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The Large Helical Device (LHD) in Toki, Gifu, Japan, is the world's largest superconducting stellarator of the **heliotron** type.^{[1][2][3]} Operated by the National Institute for Fusion Science (NIFS), its primary objective is to advance fusion plasma research, focusing on achieving steady-state plasma confinement to address critical physics and engineering challenges for future helical plasma reactors.^{[1][3]} This guide provides an objective comparison of the LHD's performance, supported by experimental data, and contrasts it with alternative fusion concepts.

Key Performance Achievements

The LHD project has consistently pushed the boundaries of plasma performance in a helical configuration, demonstrating its potential as a viable path toward a fusion reactor. Key achievements include reaching high ion and electron temperatures, high plasma densities, significant beta values, and demonstrating remarkable long-pulse operational capabilities.

Data Presentation: Key Performance Parameters

The performance of the LHD is quantified by several critical parameters. The following tables summarize the device's major achievements.

Parameter	Achieved Value	Conditions / Notes
Max. Ion Temperature (T _i)	120 million °C (≈10 keV)	Achieved in deuterium experiments. [4] [5]
Max. Electron Temperature (T _e)	230 million °C (≈20 keV)	Achieved at an electron density of 0.2×10^{19} /m ³ . [4]
Simultaneous T _i and T _e	100 million °C (each)	Successfully generated in deuterium plasma experiments in FY2020. [2] [6]
Max. Electron Density (n _e)	1.2×10^{21} /m ³	Achieved at a lower temperature of 3 million °C. [4]
Fusion Triple Product	8×10^{18} keV·s/m ³	Achieved with 3 MW of NBI heating at a 1.5T magnetic field. [7]
Max. Volume-Averaged Beta ((β))	>5% (5.1%)	World record for a helical system, achieved at a magnetic field of 0.425 T. [4] [8] [9]
Energy Confinement Time (τ _E)	0.3 seconds	Achieved with T _e (0) = 1.1 keV at n _e = 6.5×10^{19} m ⁻³ . [10]
Max. Stored Energy (W _p)	880 kJ	-
Max. Plasma Duration	54 minutes	Sustained with approximately 0.5 MW of heating power. [4]
Ultra-Long Pulse Discharge	~47 minutes	Maintained with ~1.2 MW of ECH and ICH, injecting a total of 3.36 GJ of energy. [11]

Experimental Protocols and Methodologies

The high performance of the LHD is a result of its sophisticated engineering and experimental strategies.

Plasma Heating Systems: LHD employs a combination of powerful heating systems to bring the plasma to fusion-relevant temperatures.[\[1\]](#)[\[12\]](#)

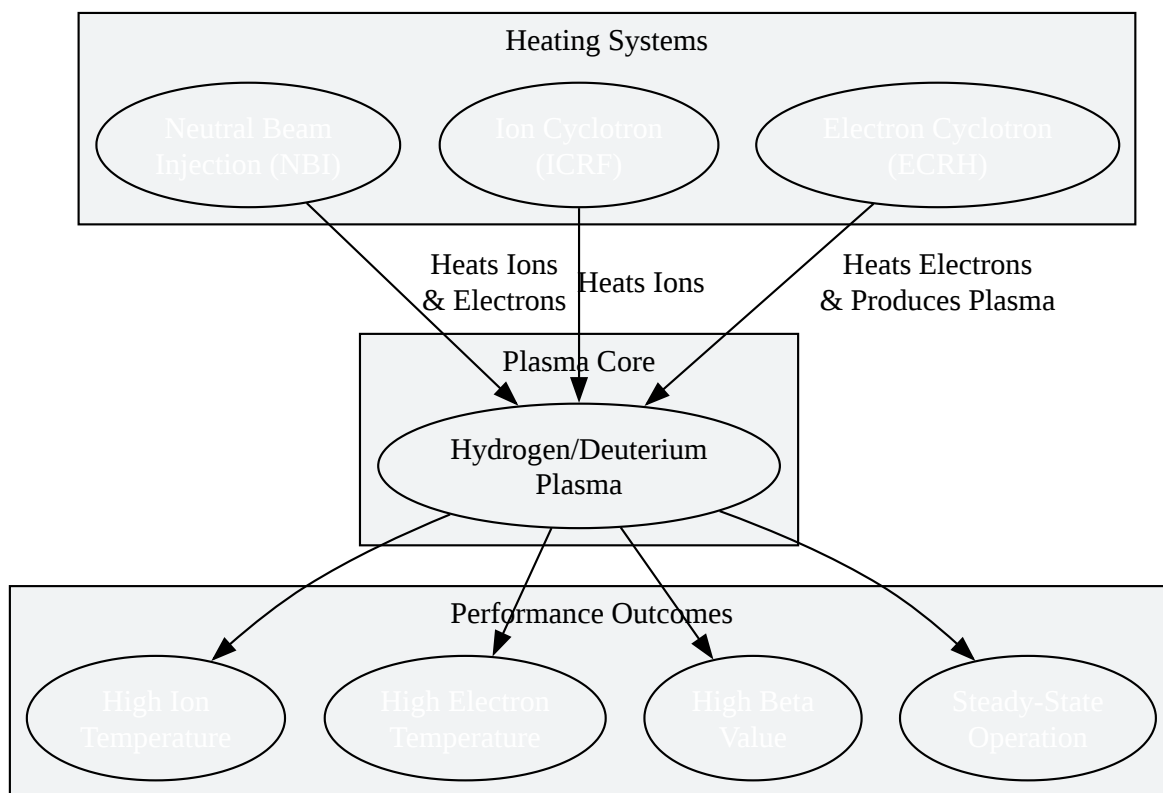
- Neutral Beam Injection (NBI): This is the primary heating method. LHD is equipped with both positive-ion-based and negative-ion-based NBI systems, capable of injecting tens of megawatts of power into the plasma.[\[5\]](#)[\[12\]](#)
- Ion Cyclotron Radio Frequency (ICRF) Heating: ICRF waves are used to heat ions in the plasma. This method has been instrumental in achieving long-pulse discharges.[\[10\]](#)[\[13\]](#)
- Electron Cyclotron Resonance Heating (ECRH): ECRH is used for initial plasma production and for heating electrons. It has been crucial for achieving high electron temperatures and for plasma control in long-duration operations.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Magnetic Configuration Control: A key to LHD's success is the flexibility of its magnetic field configuration. High-performance plasmas are typically realized in an "inward-shifted" magnetic axis configuration ($R=3.6\text{m}$).[\[10\]](#) This setup improves particle orbit properties and enhances confinement, leading to energy confinement times up to 1.6 times higher than predicted by the International Stellarator Scaling 95 (ISS95).[\[10\]](#)

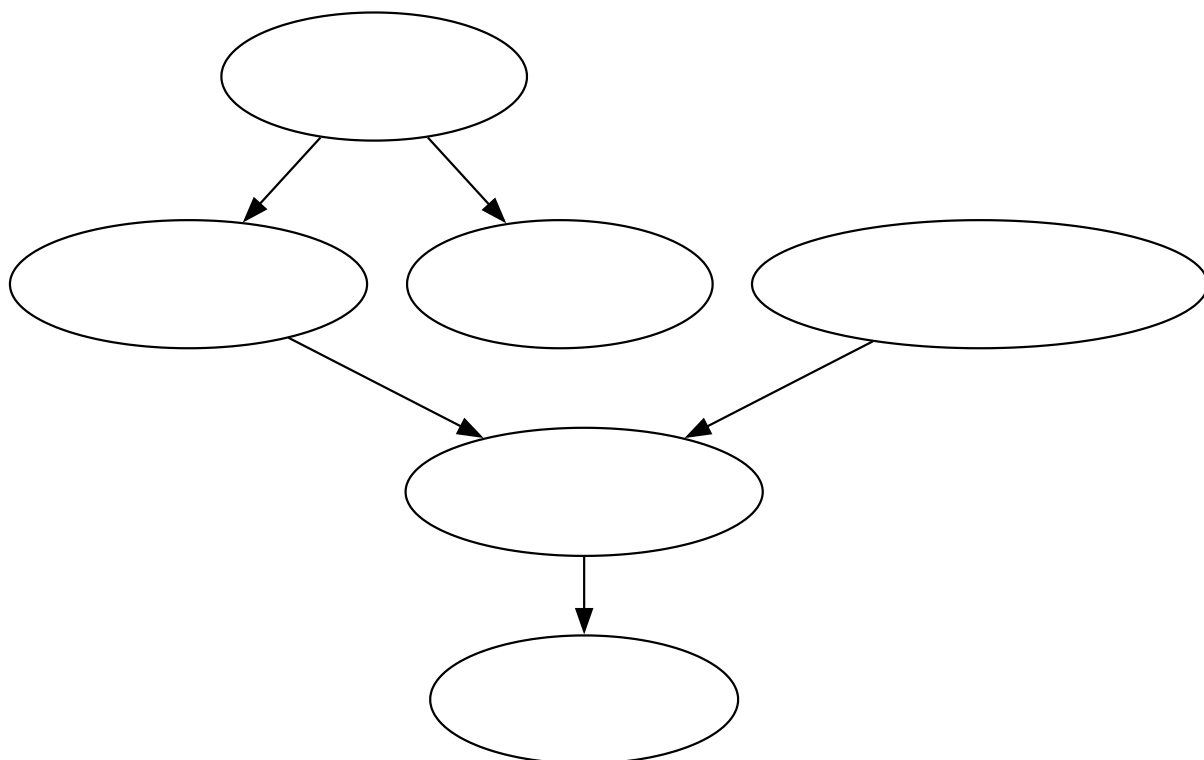
Fueling and Density Control: Plasma density is controlled through a combination of gas puffing and pellet injection.[\[5\]](#) Pellet injection, in particular, allows for the creation of peaked density profiles, which can lead to transient high-beta states.[\[5\]](#)[\[9\]](#)

Divertor and Plasma-Wall Interaction: LHD is equipped with a helical divertor that manages heat and particle exhaust from the plasma edge.[\[1\]](#) The full installation of a carbon divertor was a key factor in enabling stable, long-pulse operations by controlling impurities.[\[13\]](#)

Visualizations of LHD Processes



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Performance Comparison with Alternatives

LHD vs. Tokamaks: Tokamaks are the mainstream approach in fusion research, using a strong plasma current to generate a helical magnetic field for confinement.^[14]

- Confinement: LHD's energy confinement has been shown to be comparable to that of the ELMy H-mode, a high-confinement regime in tokamaks.^[10]
- Steady-State Operation: The most significant advantage of the LHD (and stellarators in general) is its intrinsic capability for steady-state operation.^{[11][14]} Unlike tokamaks, it does not require a large plasma current, which is difficult to sustain continuously and can be prone to major disruptions. LHD has demonstrated this with discharges lasting nearly an hour.^[4]
^[11]

- Turbulence: Simulations have shown that turbulence, a key driver of energy loss, can be suppressed more effectively in LHD's helical plasma compared to tokamak plasmas, particularly when using heavier ions like deuterium.[15]

LHD vs. Wendelstein 7-X (W7-X): W7-X is the other major superconducting stellarator, designed with a different optimization principle.

- Design Philosophy: W7-X was optimized to minimize neoclassical (collisional) transport, which is a significant loss mechanism in non-axisymmetric helical systems. LHD, a **heliotron**, was not as rigorously optimized for this but features a different coil structure.[14]
- Experimental Comparison: Direct comparison experiments have revealed a trade-off. As designed, W7-X demonstrates lower collisional diffusion. However, LHD exhibits lower turbulence-driven diffusion, which is another critical transport mechanism.[14] This suggests that a future helical reactor could benefit from a design that integrates the strengths of both approaches.

Feature	Large Helical Device (LHD)	Tokamaks (e.g., JET, KSTAR)	Wendelstein 7-X (W7-X)
Confinement Principle	External helical coils (Heliotron)	Plasma current + external coils	External modular coils (Stellarator)
Steady-State Potential	Excellent; demonstrated >50 min discharges.[4]	Challenging; requires non-inductive current drive.	Excellent; primary design goal.
Plasma Current	Net-current-free.[3]	Essential for confinement (MA-level).	Net-current-free.
Key Advantage	Proven high-beta and steady-state operation.	High confinement (H-mode) well-established.	Optimized for low neoclassical transport. [14]
Key Challenge	More complex coil geometry than tokamaks.	Risk of plasma disruptions.	More complex coil geometry than tokamaks.
Confinement Comparison	Comparable to Tokamak ELMy H-mode.[10] Lower turbulent transport than W7-X.[14]	Standard for high-performance comparison.	Lower neoclassical transport than LHD. [14]

In conclusion, the Large Helical Device has successfully validated the performance potential of the **heliotron** concept. It has achieved plasma parameters that are directly relevant to a future fusion reactor, particularly in the areas of high beta values and steady-state operation. Its performance, comparable to high-confinement modes in tokamaks, combined with its inherent stability and continuous operational capability, makes it a leading alternative and a crucial source of data for designing the next generation of fusion power plants.

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References

- 1. Large Helical Device - Wikipedia [en.wikipedia.org]
- 2. Academic Research Platform LHD / National Institute for Fusion Science [www-lhd.nifs.ac.jp]
- 3. Academic Research Platform LHD / National Institute for Fusion Science [www-lhd.nifs.ac.jp]
- 4. Academic Research Platform LHD / National Institute for Fusion Science [www-lhd.nifs.ac.jp]
- 5. nifs.ac.jp [nifs.ac.jp]
- 6. nifs.ac.jp [nifs.ac.jp]
- 7. www-pub.iaea.org [www-pub.iaea.org]
- 8. Goal and Achievements of Large Helical Device Project | Semantic Scholar [semanticscholar.org]
- 9. nifs.ac.jp [nifs.ac.jp]
- 10. researchgate.net [researchgate.net]
- 11. conferences.iaea.org [conferences.iaea.org]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. Academic Research Platform LHD / National Institute for Fusion Science [www-lhd.nifs.ac.jp]
- 15. Comparison of Turbulence in LHD and Tokamak Plasmas [IMAGE] | EurekAlert! Science News Releases [eurekalert.org]
- To cite this document: BenchChem. [Performance Validation of the Large Helical Device: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12084254#performance-validation-of-the-large-helical-device-lhd]

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